

# Application Notes and Protocols: $MgI_2$ Mediated Tandem Aziridine Ring Opening-Cycloaddition

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## Compound of Interest

Compound Name: Magnesium iodide

Cat. No.: B077548

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## Introduction

The synthesis of highly substituted pyrrolidines is of significant interest in medicinal chemistry and natural product synthesis due to their prevalence in a wide array of biologically active molecules. The tandem aziridine ring opening-cycloaddition reaction offers a powerful and atom-economical approach to construct this important heterocyclic scaffold. Among the various methods developed, the use of **magnesium iodide** ( $MgI_2$ ) as a mild Lewis acid promoter has emerged as an efficient and highly diastereoselective strategy for the reaction between vinyl aziridines and Michael acceptors. This tandem process involves an initial  $SN2'$  ring opening of the vinyl aziridine by the iodide anion, followed by a concomitant [3+2] cycloaddition with an activated olefin to afford densely functionalized pyrrolidines.<sup>[1][2]</sup> This methodology has been successfully applied in the concise asymmetric synthesis of natural products such as (+)-allo-kainic acid.<sup>[1][2]</sup>

## Reaction Principle and Mechanism

The  $MgI_2$ -mediated tandem reaction is initiated by the coordination of the magnesium cation to the nitrogen atom of the aziridine, activating the strained three-membered ring. The iodide anion then acts as a nucleophile, attacking the vinyl group in an  $SN2'$  fashion. This concerted ring opening generates a transient azomethine ylide or a related reactive intermediate. This intermediate is then trapped in situ by a Michael acceptor, such as a fumarate, in a [3+2]

cycloaddition reaction. The overall transformation is highly diastereoselective, leading to the formation of trisubstituted pyrrolidines with excellent stereocontrol.

## Data Presentation

The following table summarizes the quantitative data for the  $MgI_2$ -mediated tandem aziridine ring opening-cycloaddition of 3-methyl vinyl aziridine with various fumarate Michael acceptors. [\[1\]](#)

Entry	Michael Acceptor (R)	Product	Yield (%)	Diastereomeric Ratio (d.r.)
1	Me	2a	85	>20:1
2	Et	2b	82	>20:1
3	i-Pr	2c	75	>20:1
4	t-Bu	2d	78	>20:1
5	Bn	2e	88	>20:1

## Experimental Protocols

General Procedure for the  $MgI_2$ -Mediated Tandem Aziridine Ring Opening-Cycloaddition:[\[1\]](#)

Materials:

- Anhydrous diethyl ether ( $Et_2O$ )
- Magnesium iodide** ( $MgI_2$ )
- 3-Methyl vinyl aziridine
- Appropriate fumarate Michael acceptor (e.g., dimethyl fumarate)
- Saturated aqueous sodium thiosulfate ( $Na_2S_2O_3$ )
- Saturated aqueous sodium bicarbonate ( $NaHCO_3$ )

- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography

Equipment:

- Round-bottom flask
- Magnetic stirrer
- Argon or nitrogen inert atmosphere setup
- Syringes
- Rotary evaporator
- Chromatography column

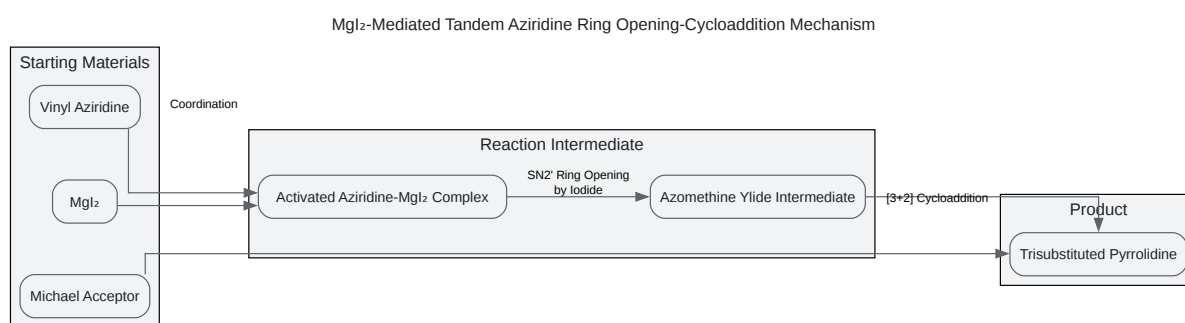
Protocol:

- To a stirred solution of  $\text{MgI}_2$  (1.2 equivalents) in anhydrous  $\text{Et}_2\text{O}$  (0.1 M) at room temperature under an inert atmosphere, add the 3-methyl vinyl aziridine (1.0 equivalent).
- Stir the resulting mixture for 10 minutes at room temperature.
- Add the fumarate Michael acceptor (1.1 equivalents) to the reaction mixture.
- Continue stirring at room temperature and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the addition of saturated aqueous  $\text{Na}_2\text{S}_2\text{O}_3$ .
- Dilute the mixture with  $\text{Et}_2\text{O}$  and wash sequentially with saturated aqueous  $\text{NaHCO}_3$  and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel to afford the desired trisubstituted pyrrolidine.

## Visualizations

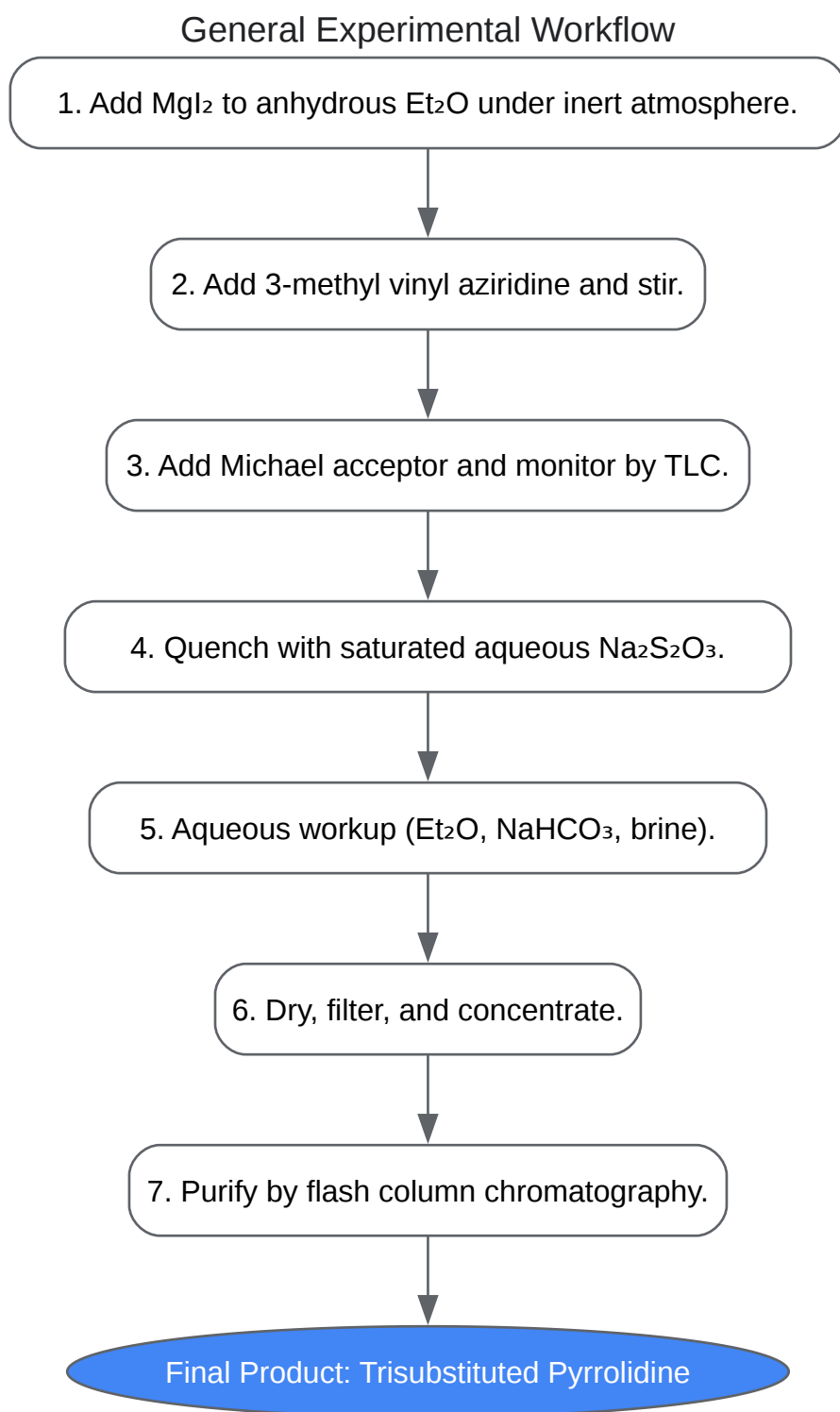
### Reaction Mechanism



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Caption: Mechanism of the MgI<sub>2</sub>-mediated tandem reaction.

## Experimental Workflow

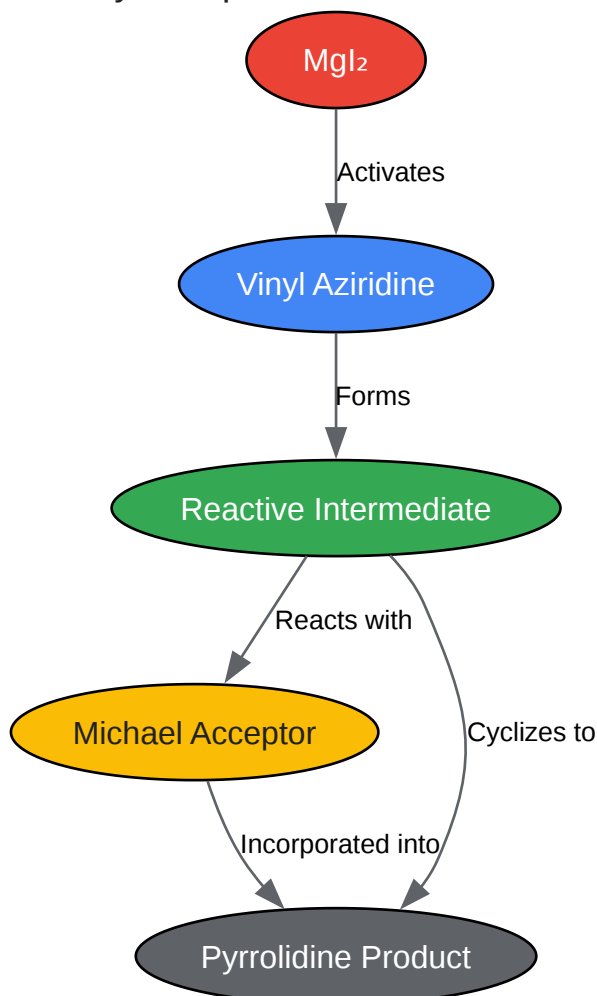


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Caption: Step-by-step experimental workflow.

## Logical Relationships of Reaction Components

### Key Component Interactions



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## References

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